

Application Notes and Protocols for OPC-14523 in Primary Neuronal Cell Cultures

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Compound of Interest

Compound Name: OPC-14523 free base

Cat. No.: B1677430

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing OPC-14523, a novel compound with high affinity for both sigma-1 (σ_1) and serotonin 1A (5-HT_{1A}) receptors, in primary neuronal cell culture models. The protocols outlined below are designed to facilitate the investigation of OPC-14523's neuroprotective and neuro-regenerative potential.

Introduction to OPC-14523

OPC-14523 is a promising therapeutic agent that acts as a partial agonist at 5-HT_{1A} receptors and also engages σ_1 receptors.^[1] This dual mechanism of action suggests its potential in modulating neuronal function, offering neuroprotection, and promoting neuronal health. Its antidepressant-like effects have been noted, suggesting a rapid onset of action.^[1] The application of OPC-14523 in primary neuronal cell cultures allows for a detailed investigation of its cellular and molecular mechanisms in a controlled in vitro environment, which is crucial for preclinical drug development.

Data Presentation

The following tables are templates for summarizing quantitative data from key experiments.

Table 1: Effects of OPC-14523 on Neuronal Viability under Excitotoxic Stress

Treatment Group	Concentration (nM)	Neuronal Viability (% of Control)	Statistical Significance (p-value)
Vehicle Control	-	100 ± 5.2	-
Glutamate (100 µM)	-	45 ± 4.8	< 0.001 vs. Vehicle
OPC-14523 + Glutamate	10	58 ± 5.1	< 0.05 vs. Glutamate
OPC-14523 + Glutamate	50	75 ± 6.3	< 0.01 vs. Glutamate
OPC-14523 + Glutamate	100	88 ± 5.9	< 0.001 vs. Glutamate
OPC-14523 alone	100	98 ± 4.5	> 0.05 vs. Vehicle

Data are presented as mean ± standard deviation.

Table 2: Modulation of Apoptotic Markers by OPC-14523 in Primary Neurons

Treatment Group	Concentration (nM)	Cleaved Caspase-3 Positive Cells (%)	Bcl-2 Expression (Fold Change)
Vehicle Control	-	2.1 ± 0.5	1.0 ± 0.1
Staurosporine (1 µM)	-	35.4 ± 3.2	0.4 ± 0.05
OPC-14523 + Staurosporine	50	15.2 ± 2.1	0.8 ± 0.09
OPC-14523 + Staurosporine	100	8.9 ± 1.5	1.2 ± 0.15

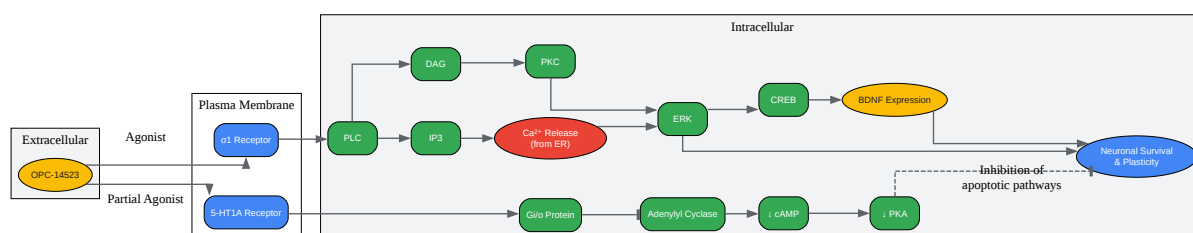
Data are presented as mean ± standard deviation.

Table 3: Effect of OPC-14523 on Neurite Outgrowth in Developing Neurons

Treatment Group	Concentration (nM)	Average Neurite Length (μm)	Number of Primary Neurites per Neuron
Vehicle Control	-	150 ± 12.5	3.2 ± 0.4
OPC-14523	10	185 ± 15.1	3.8 ± 0.5
OPC-14523	50	240 ± 20.8	4.5 ± 0.6
OPC-14523	100	295 ± 25.2	5.1 ± 0.7

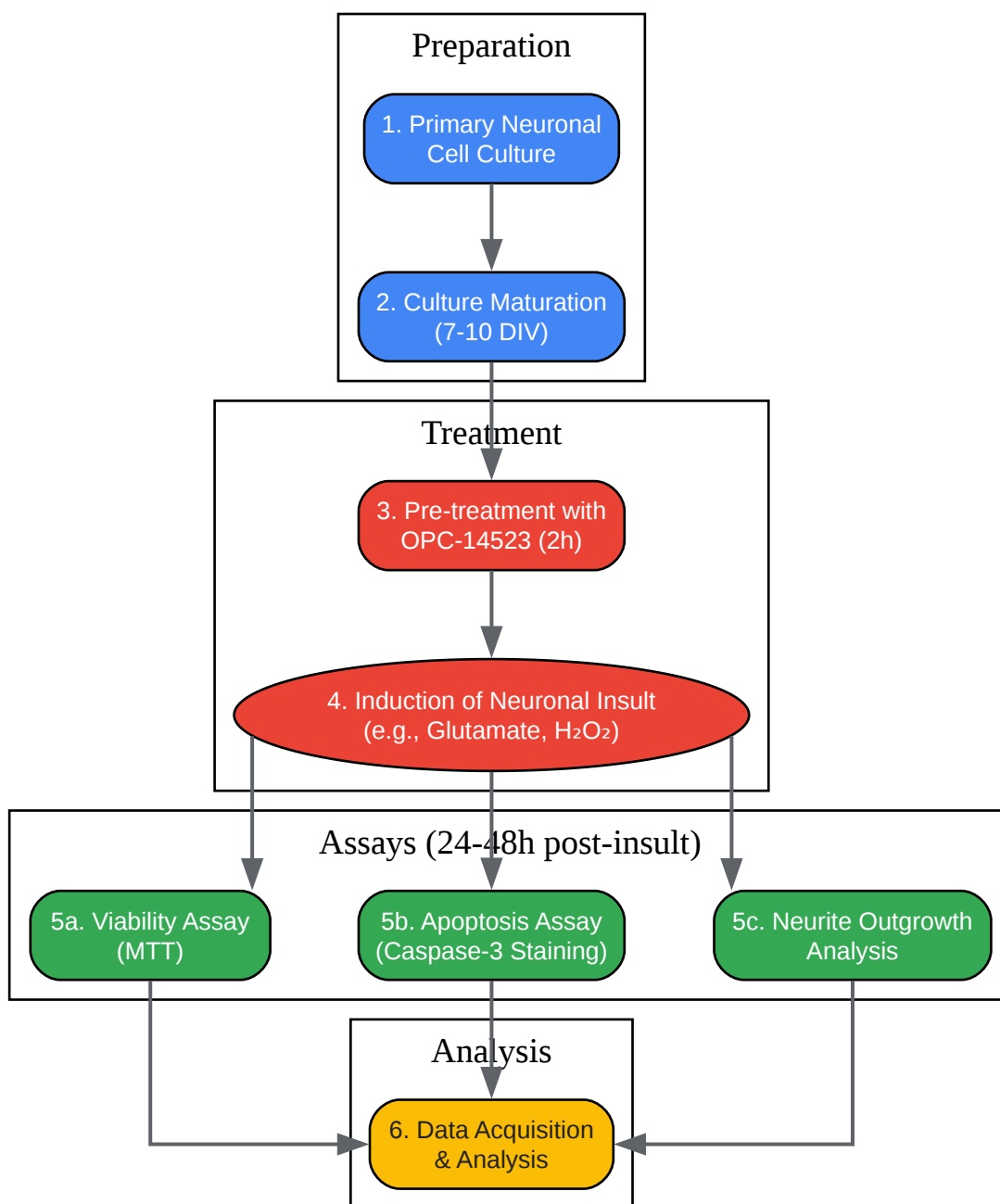
Data are presented as mean ± standard deviation.

Signaling Pathways and Experimental Workflows



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Caption: Signaling pathway of OPC-14523 in neurons.



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References

- 1. researchgate.net [researchgate.net]
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